

# carbon tetrachloride as a non-polar solvent in organic chemistry

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## Compound of Interest

Compound Name: Carbon tetrachloride

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## Carbon Tetrachloride: A Technical Guide for the Organic Chemist

**Abstract:** This document provides a comprehensive technical overview of **carbon tetrachloride** (CCl<sub>4</sub>) and its role as a non-polar solvent in organic chemistry. Historically a staple in synthesis and analysis, its use has been curtailed due to significant health and environmental hazards. This guide details its physicochemical properties, solvent characteristics, applications in key organic reactions, and the stringent safety protocols required for its handling. It is intended for researchers, scientists, and professionals in drug development who may encounter CCl<sub>4</sub> in established procedures or require an understanding of its legacy applications and the rationale for its replacement.

## Physicochemical Properties of Carbon Tetrachloride

**Carbon tetrachloride**, or tetrachloromethane, is a colorless, dense, and non-flammable liquid with a characteristic sweet odor.<sup>[1][2][3]</sup> Its utility as a non-polar solvent stems from its molecular structure: a symmetrical, tetrahedral arrangement of four chlorine atoms around a central carbon atom.<sup>[1][4][5]</sup> This symmetry results in a zero net dipole moment, rendering the molecule non-polar.<sup>[1][4][6]</sup> This non-polar nature is the primary driver of its solvent capabilities, allowing it to effectively dissolve other non-polar and weakly polar substances like fats, oils, resins, and other organic compounds through weak van der Waals forces.<sup>[1][3][4]</sup>

Quantitative data on the physical and chemical properties of **carbon tetrachloride** are summarized below for reference.

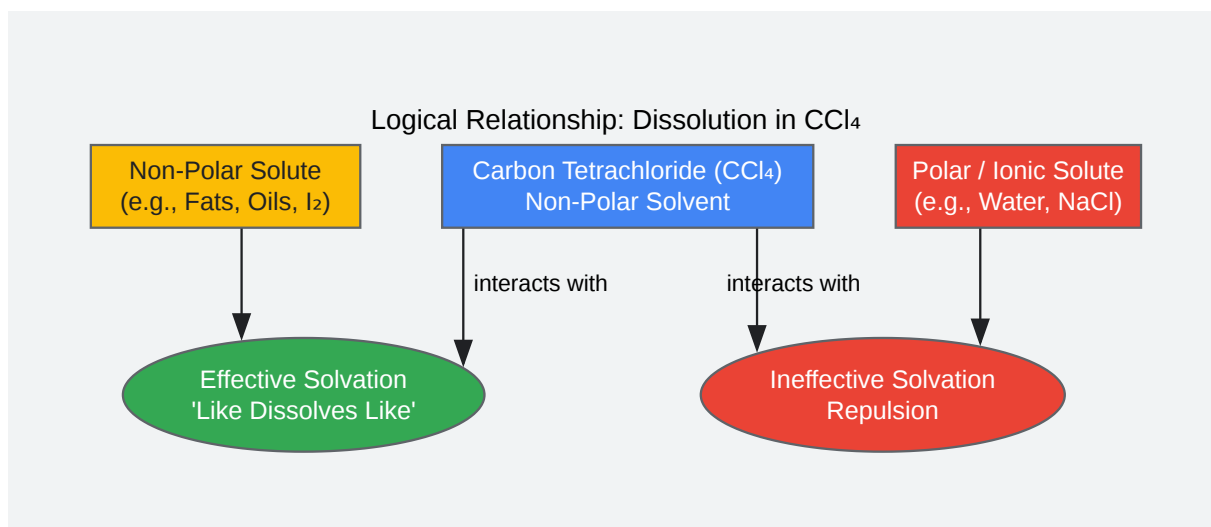
Property	Value	Reference(s)
Chemical Formula	CCl <sub>4</sub>	[6]
Molecular Weight	153.82 g/mol	[2][6]
Appearance	Colorless liquid	[1][6][7]
Density	1.594 g/mL (at 20°C)	[4][6]
Boiling Point	76.5 - 77 °C	[4][6][8]
Melting Point	-23 °C	[6][8]
Vapor Pressure	91.3 mmHg (at 20°C)	[2][8]
Solubility in Water	0.081 g/100 mL (at 25 °C)	[1]
Solubility	Miscible with alcohol, ether, chloroform, benzene, oils	[7][9]
Refractive Index (n <sub>D</sub> )	~1.460	-
log K <sub>ow</sub>	2.64	[1][8]

## Core Concepts: The Non-Polar Solvent Nature of CCl<sub>4</sub>

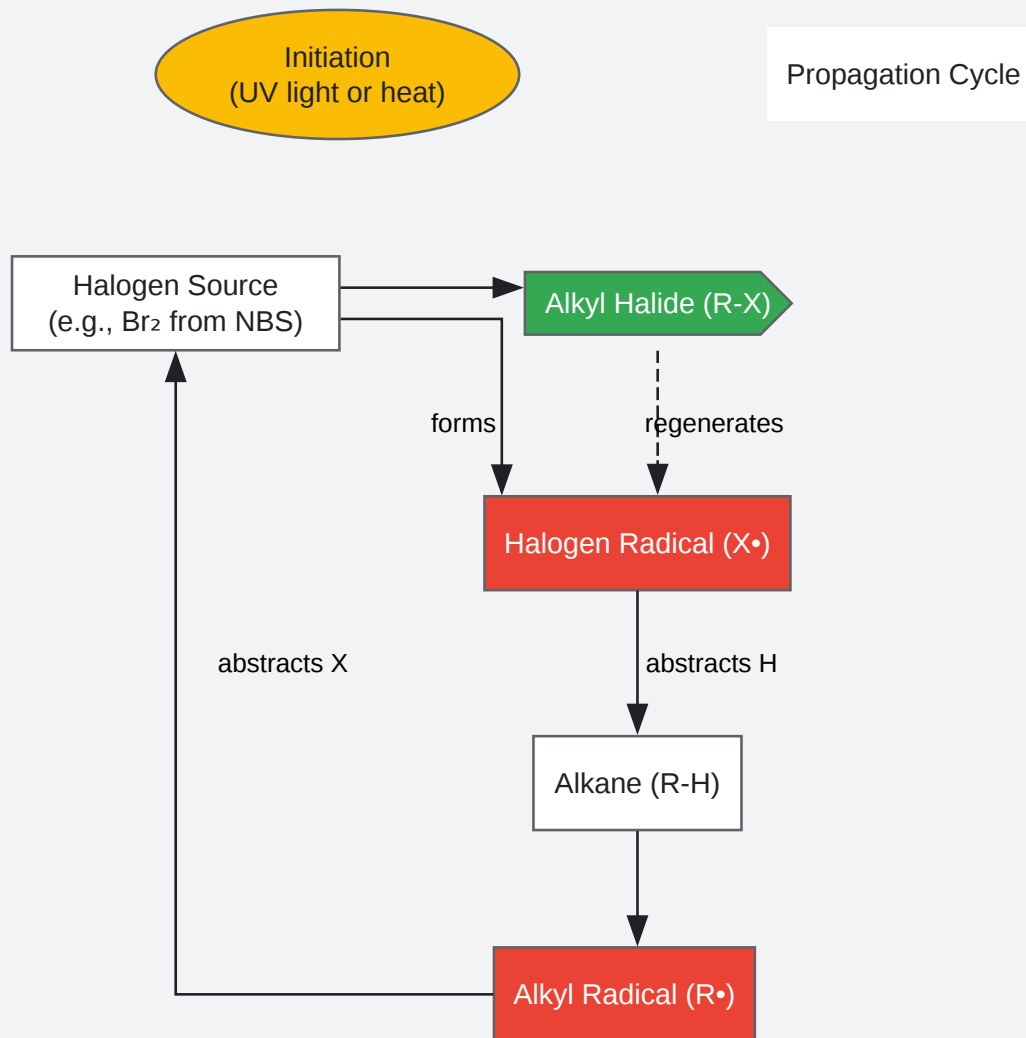
The principle of "like dissolves like" governs solubility. As a non-polar solvent, **carbon tetrachloride** excels at dissolving non-polar solutes. The dissolution process is driven by intermolecular forces. Both CCl<sub>4</sub> molecules and the molecules of a non-polar solute (e.g., a hydrocarbon) are held together by weak London dispersion forces. When mixed, the CCl<sub>4</sub> molecules can effectively surround the solute molecules, establishing new dispersion forces between solvent and solute that are comparable in strength to the forces within the pure substances. This energetic compatibility allows the solute to disperse throughout the solvent.

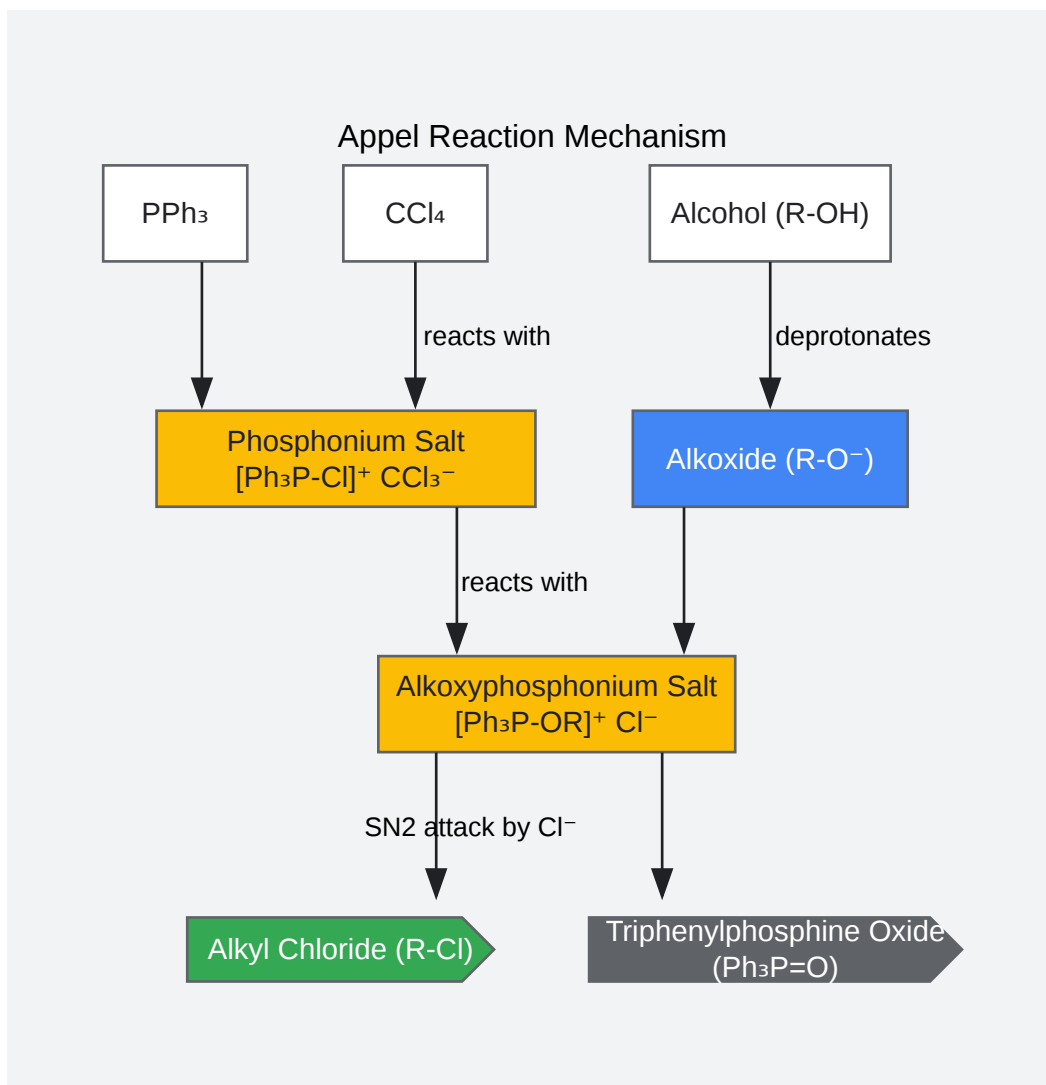
Conversely, CCl<sub>4</sub> is a poor solvent for polar substances like water and ionic compounds like sodium chloride.[9][10] The strong hydrogen bonds between water molecules or the strong

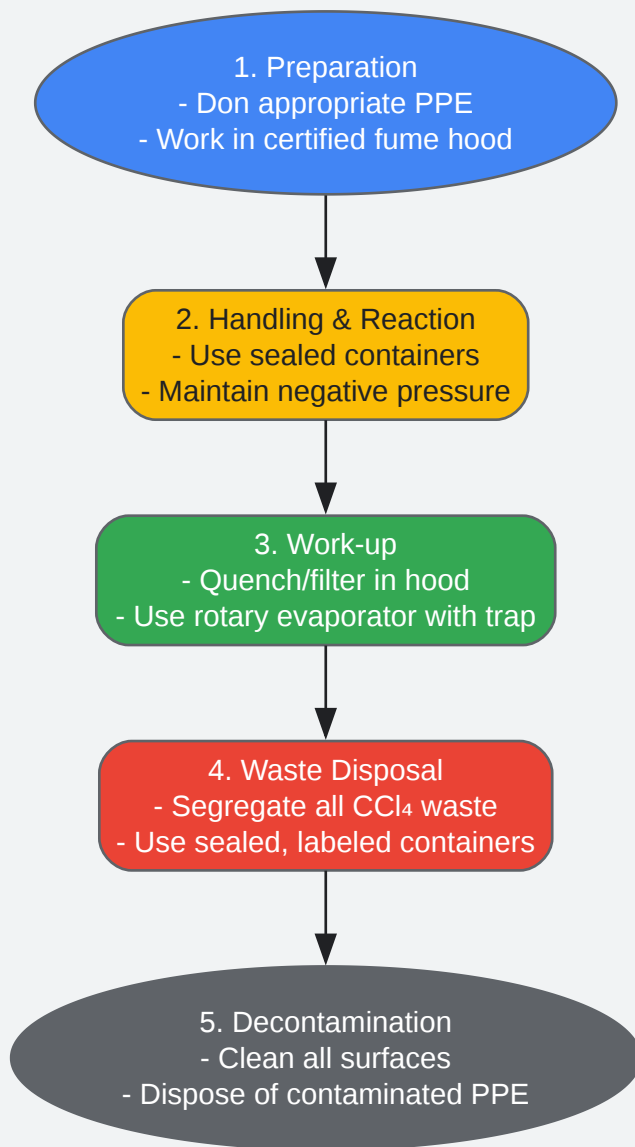
electrostatic forces in an ionic lattice are much more powerful than the weak dispersion forces that  $\text{CCl}_4$  can offer. Consequently, the solvent cannot overcome the solute-solute interactions, and dissolution does not occur to any significant extent.



## Simplified Free-Radical Halogenation Pathway





Experimental Workflow for Handling CCl<sub>4</sub>

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